

Oxytetracycline-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Oxytetracycline-d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **Oxytetracycline-d6**. This deuterated analog of the broad-spectrum antibiotic Oxytetracycline serves as a crucial tool in pharmacokinetic and metabolic research, primarily utilized as an internal standard in quantitative analyses.

Chemical Structure and Properties

Oxytetracycline-d6 is a stable isotope-labeled version of Oxytetracycline, a member of the tetracycline class of antibiotics. The deuterium atoms are located on the two methyl groups of the dimethylamino moiety at the C4 position. This specific labeling provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of Oxytetracycline in various biological matrices.

Table 1: General and Physicochemical Properties of **Oxytetracycline-d6**

Property	Value	Source
Chemical Name	(4S,4aR,5S,5aR,6S,12aS)-4-(bis(methyl-d3)amino)-3,5,6,10,12,12a-hexahydroxy-6-methyl-1,11-dioxo-1,4,4a,5,5a,6,11,12a-octahydrotetracene-2-carboxamide	Vendor Data
Molecular Formula	C ₂₂ H ₁₈ D ₆ N ₂ O ₉	[1]
Molecular Weight	466.48 g/mol	[1]
Appearance	Yellow solid	[2]
pKa Values	3.22, 7.68, 8.94	[3]
Solubility	Very slightly soluble in water, soluble in acidic and alkaline solutions	[4]

Note: Physicochemical properties such as pKa and solubility have been reported for the unlabeled Oxytetracycline and are expected to be very similar for the deuterated form.

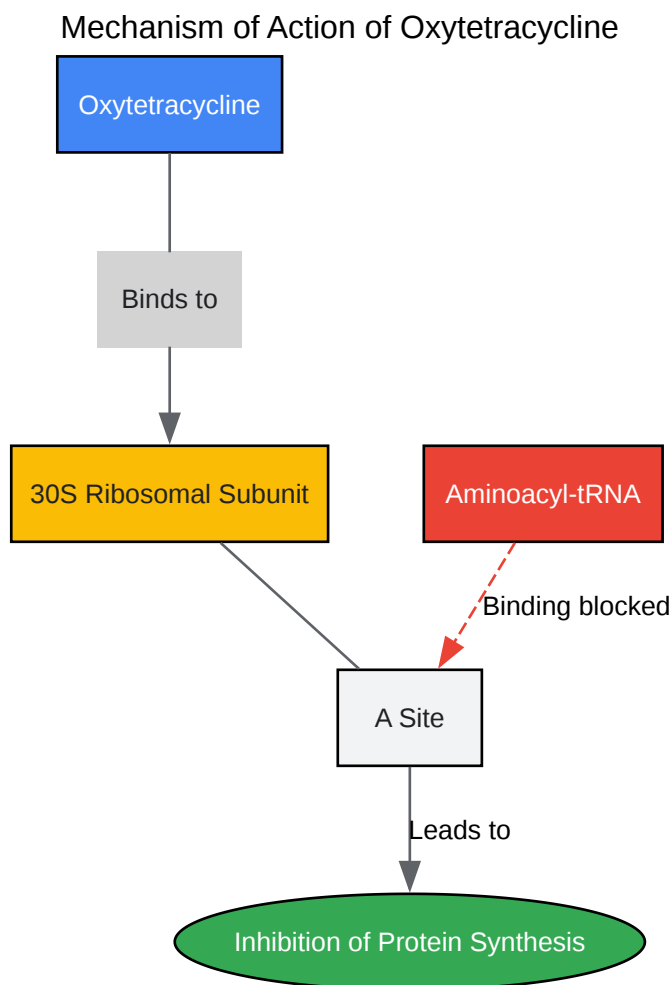
Table 2: Spectroscopic and Chromatographic Data for **Oxytetracycline-d6**

Data Type	Parameter	Value	Source
Mass Spectrometry	Precursor Ion (Q1) [M+H] ⁺	467.2 m/z	Predicted
	Product Ion (Q3)	426.1 m/z	Predicted based on[5]
¹ H NMR	Solvent	DMSO-d6	[6]
Chemical Shifts (δ, ppm)	Refer to original research for detailed assignments of unlabeled compound	[6]	
¹³ C NMR	Solvent	DMSO-d6	[7]
Chemical Shifts (δ, ppm)	Refer to original research for detailed assignments of unlabeled compound	[7]	

Note: Detailed NMR assignments for **Oxytetracycline-d6** are not readily available in the public domain. The provided references contain spectral data for the unlabeled compound, which will be structurally very similar.

Mechanism of Action and Biological Significance

Oxytetracycline, and by extension its deuterated analog, functions as a protein synthesis inhibitor in bacteria.[8] It binds to the 30S ribosomal subunit, which in turn prevents the attachment of aminoacyl-tRNA to the ribosomal acceptor (A) site.[1][9] This action effectively halts the elongation of peptide chains, leading to the inhibition of bacterial growth and replication.[9] The deuteration of Oxytetracycline does not alter this fundamental mechanism of action but is a critical modification for its use in quantitative bioanalysis. The increased mass allows for its differentiation from the endogenous, unlabeled drug in a sample, thereby enabling accurate quantification.



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Caption: Mechanism of Oxytetracycline Action on Bacterial Ribosomes.

Experimental Protocols

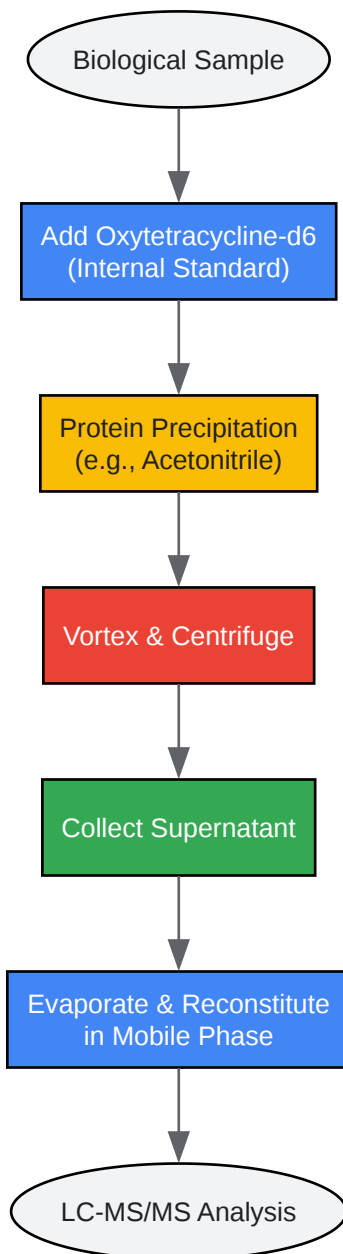
Oxytetracycline-d6 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Oxytetracycline in biological samples such as plasma, urine, and tissue.

Sample Preparation for Bioanalysis

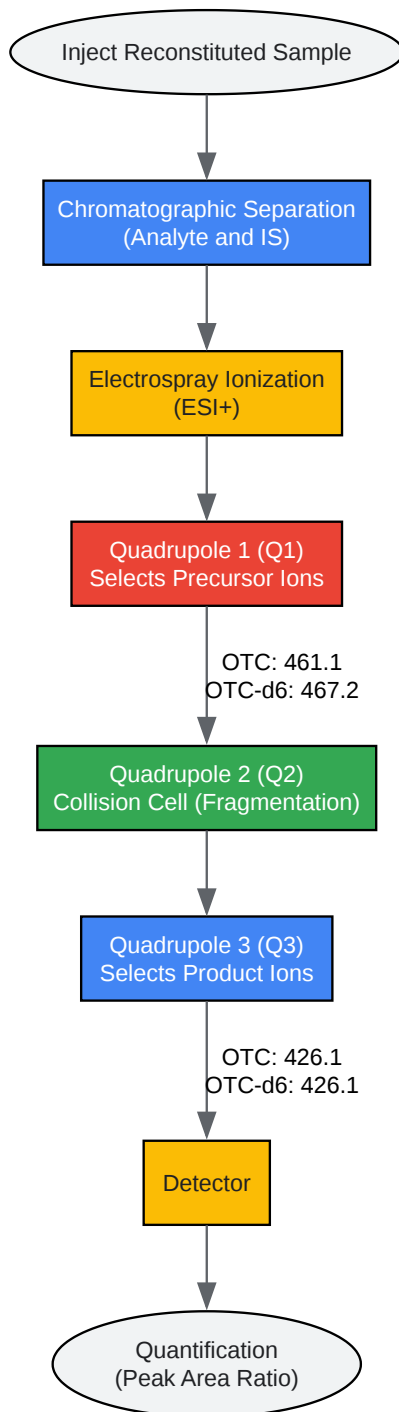
A generic sample preparation protocol for the extraction of Oxytetracycline from a biological matrix using **Oxytetracycline-d6** as an internal standard is outlined below. This protocol may require optimization depending on the specific matrix and instrumentation.

- **Sample Aliquoting:** Aliquot 100 μ L of the biological sample (e.g., plasma) into a clean microcentrifuge tube.
- **Internal Standard Spiking:** Add a known concentration of **Oxytetracycline-d6** solution (e.g., 50 μ L of a 100 ng/mL solution in methanol) to each sample, vortex briefly.
- **Protein Precipitation:** Add 300 μ L of a protein precipitation agent (e.g., acetonitrile or methanol containing 1% formic acid) to each tube.
- **Vortexing and Centrifugation:** Vortex the samples vigorously for 1 minute to ensure thorough mixing and protein precipitation. Centrifuge the samples at a high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean tube or a 96-well plate.
- **Evaporation and Reconstitution:** Evaporate the supernatant to dryness under a gentle stream of nitrogen. Reconstitute the dried extract in a suitable mobile phase (e.g., 100 μ L of 80:20 water:methanol with 0.1% formic acid) for LC-MS/MS analysis.

Workflow for Sample Preparation using Oxytetracycline-d6



Logical Flow of LC-MS/MS Quantification

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